

Technical Support Center: Optimizing INCB059872 Incubation for PRO-seq

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Compound of Interest

Compound Name: INCB059872

Cat. No.: B1574622

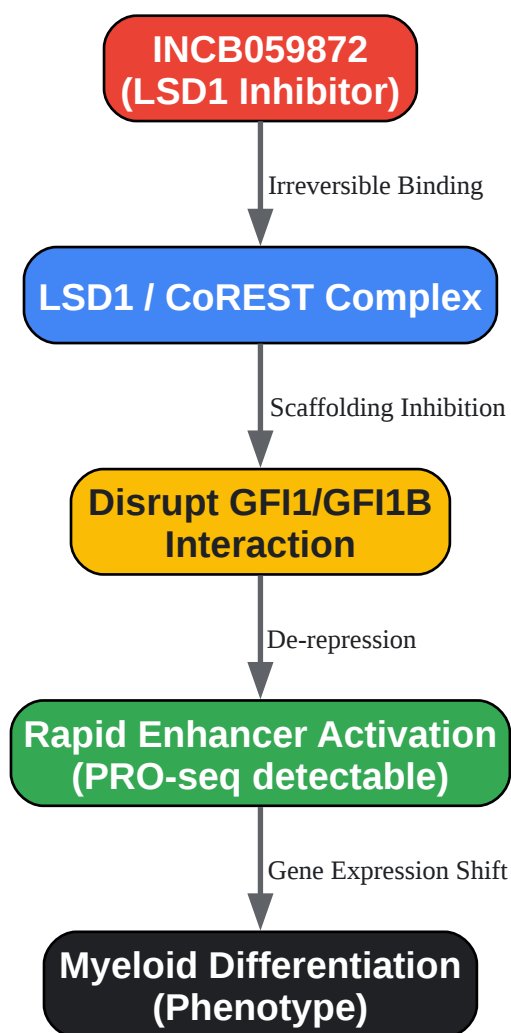
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Welcome to the Technical Support Center. As a Senior Application Scientist, I have designed this guide to help researchers, scientists, and drug development professionals troubleshoot and optimize their Precision Run-On sequencing (PRO-seq) workflows when evaluating the epigenetic inhibitor **INCB059872**.

Core Principles: INCB059872 and Nascent Transcription

INCB059872 is a potent, orally available, and irreversible inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A). Unlike traditional epigenetic inhibitors that solely block enzymatic activity, **INCB059872** primarily exerts its antineoplastic effects by disrupting the scaffolding function of the LSD1/CoREST complex. Specifically, it breaks the protein-protein interaction (PPI) between LSD1 and the GFI1/GFI1B transcription factors[1][2].

To map these rapid transcriptional shifts, PRO-seq is utilized. PRO-seq maps transcriptionally engaged RNA Polymerase II (RNAPII) at single-nucleotide resolution, making it the gold standard for detecting immediate enhancer activation and nascent gene body transcription before steady-state mRNA levels change[3].



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Caption: Mechanism of **INCB059872**-mediated LSD1 inhibition leading to enhancer activation.

FAQ: Optimizing Incubation Times

Q: Why is incubation time critical when analyzing **INCB059872** via PRO-seq? A: LSD1 inhibition does not immediately halt transcription like a direct RNAPII inhibitor (e.g., Flavopiridol). Instead, it triggers a biological cascade: disruption of the LSD1-GFI1 complex → enhancer de-repression → nascent transcription of target genes → terminal myeloid differentiation[4]. If you harvest cells too early (e.g., <3 hours), you will only capture a fraction of primary targets. If you harvest too late (e.g., >48 hours), secondary transcriptional networks and cell cycle arrest will confound the direct mechanistic effects of the drug.

Q: What is the optimal incubation time for mapping direct targets in AML models (e.g., THP-1)?

A: The optimal window for PRO-seq is 24 hours. At this timepoint, the drug has fully disrupted the CoREST/GFI1 complex, leading to robust, detectable nascent transcription at over 1,300 enhancers and ~200 gene bodies without the confounding effects of terminal differentiation[2][4].

Quantitative Data Summary: INCB059872 Incubation Kinetics in THP-1 Cells

Incubation Time	Upregulated Genes (>1.5-fold)	Downregulated Genes (>1.5-fold)	Enhancer Activation	Epigenetic / Phenotypic Status
3 Hours	~31 transcripts	~92 transcripts	Minimal	Initial target engagement; early PPI disruption.
6–12 Hours	Moderate	Moderate	Emerging	Strong enrichment of GFI1/1B consensus motifs.
24 Hours	~203 transcripts	Significant	~1,300 enhancers	Optimal PRO-seq window; peak nascent transcription.
48 Hours	Extensive	Extensive	Extensive	Subtle changes in H3K4me1/2 marks (ChIP-seq).
72 Hours	N/A (Confounded)	N/A (Confounded)	N/A (Confounded)	Terminal myeloid differentiation; severe growth defect.

Step-by-Step Methodology: PRO-seq Workflow for Treated Cells

To ensure a self-validating experimental system, this protocol incorporates exogenous spike-in controls. Because **INCB059872** causes widespread enhancer de-repression, global nascent RNA levels may shift. Without a spike-in, standard library size normalization will artificially suppress these biological changes.



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Caption: Step-by-step PRO-seq workflow for mapping transcriptionally engaged RNA polymerases.

Step 1: Cell Permeabilization and Spike-in Addition

Causality: Permeabilization with mild detergents removes intracellular NTPs, instantly halting RNAPII and preserving its exact genomic location[3][5].

- Harvest

INCB059872-treated cells (at the optimized 24h timepoint) and wash in cold 1X PBS.

- Resuspend in 10 mL cold Permeabilization Buffer (10 mM Tris-HCl pH 7.4, 300 mM sucrose, 10 mM KCl, 5 mM MgCl₂, 1 mM EGTA, 0.05% Tween-20, 0.1% NP-40).
- Critical Step: Add

permeabilized *Drosophila* S2 cells as a spike-in control for downstream normalization.
- Spin at 400 x g for 4 min at 4°C. Resuspend in 50 µL Storage Buffer and flash-freeze in liquid nitrogen.

Step 2: Biotin Run-On Reaction

Causality: Sarkosyl prevents new polymerase initiation and strips nucleosomes, allowing only previously engaged RNAPII to incorporate Biotin-NTPs[5].

- Thaw permeabilized cells on ice.
- Add 50 μ L of 2X Run-On Buffer containing 1% Sarkosyl and Biotin-11-CTP/UTP.
- Incubate exactly at 37°C for 5 minutes. Gently flick halfway through.
- Stop the reaction immediately by adding 350 μ L of Trizol or RNA lysis buffer.

Step 3: RNA Extraction and Base Hydrolysis

Causality: Nascent transcripts vary wildly in length. Base hydrolysis fragments them to 20-50 nucleotides, ensuring uniform binding to streptavidin and preventing secondary structures from biasing adapter ligation[6].

- Extract total RNA using standard phenol-chloroform phase separation.
- Resuspend the RNA pellet in 0.2 N NaOH and incubate on ice for 10-15 minutes.
- Neutralize with 1 M Tris-HCl (pH 6.8) and pass through a P-30 gel filtration column to remove unincorporated Biotin-NTPs.

Step 4: Streptavidin Enrichment & Library Prep

Causality: Performing enzymatic steps (adapter ligation, decapping) while the RNA is bound to magnetic beads minimizes sample loss and reduces the multi-day protocol to a single day[7].

- Bind hydrolyzed RNA to 50 μ L of washed MyOne Streptavidin C1 magnetic beads.
- Perform on-bead 3' adapter ligation using T4 RNA Ligase 1.
- Wash beads stringently to remove unligated adapters.
- Perform 5' decapping (using RppH) and 5' adapter ligation.
- Reverse transcribe the bead-bound RNA into cDNA, PCR amplify for 12-15 cycles, and sequence on an Illumina platform.

Troubleshooting Guide

Issue: Low nascent RNA yield or poor library complexity.

- Cause: Over-permeabilization leading to nuclear lysis, or excessive base hydrolysis destroying the RNA.
- Solution: Titrate the NP-40/Tween-20 concentration during Step 1. Ensure base hydrolysis does not exceed 15 minutes on ice. Verify RNA integrity via Bioanalyzer before the run-on reaction.

Issue: High background noise (reads mapping to un-transcribed regions).

- Cause: Incomplete removal of unincorporated Biotin-NTPs before streptavidin binding.
- Solution: Ensure the P-30 gel filtration columns are properly packed and centrifuged. Consider adding a second bead-washing step with high-salt buffer (2M NaCl) during streptavidin enrichment[6].

Issue: No differential expression observed between vehicle and **INCB059872**-treated samples.

- Cause: Harvesting cells too early (<6 hours) or failing to use a spike-in control.
- Solution: Extend the incubation time to the optimal 24-hour window[4]. Always normalize your sequencing depth to the Drosophila S2 spike-in reads to capture global enhancer de-repression accurately.

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